

Application Notes and Protocols: 6-FAM Azide in Flow Cytometry

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Compound of Interest

Compound Name: FAM azide, 6-isomer

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Introduction

6-carboxyfluorescein (6-FAM) azide is a fluorescent probe that has become an invaluable tool in modern cell biology, particularly in the field of flow cytometry. As a bright, green-fluorescent dye with excitation and emission maxima around 495 nm and 520 nm respectively, it is compatible with standard flow cytometer configurations equipped with a 488 nm blue laser. Its primary application in flow cytometry is through copper(I)-catalyzed alkyne-azide cycloaddition (CuAAC), a type of "click chemistry," which allows for the highly specific and efficient labeling of biomolecules.^[1]

These application notes provide detailed protocols for the use of 6-FAM azide in key flow cytometry applications, including cell proliferation, cell cycle analysis, and a prospective method for apoptosis detection.

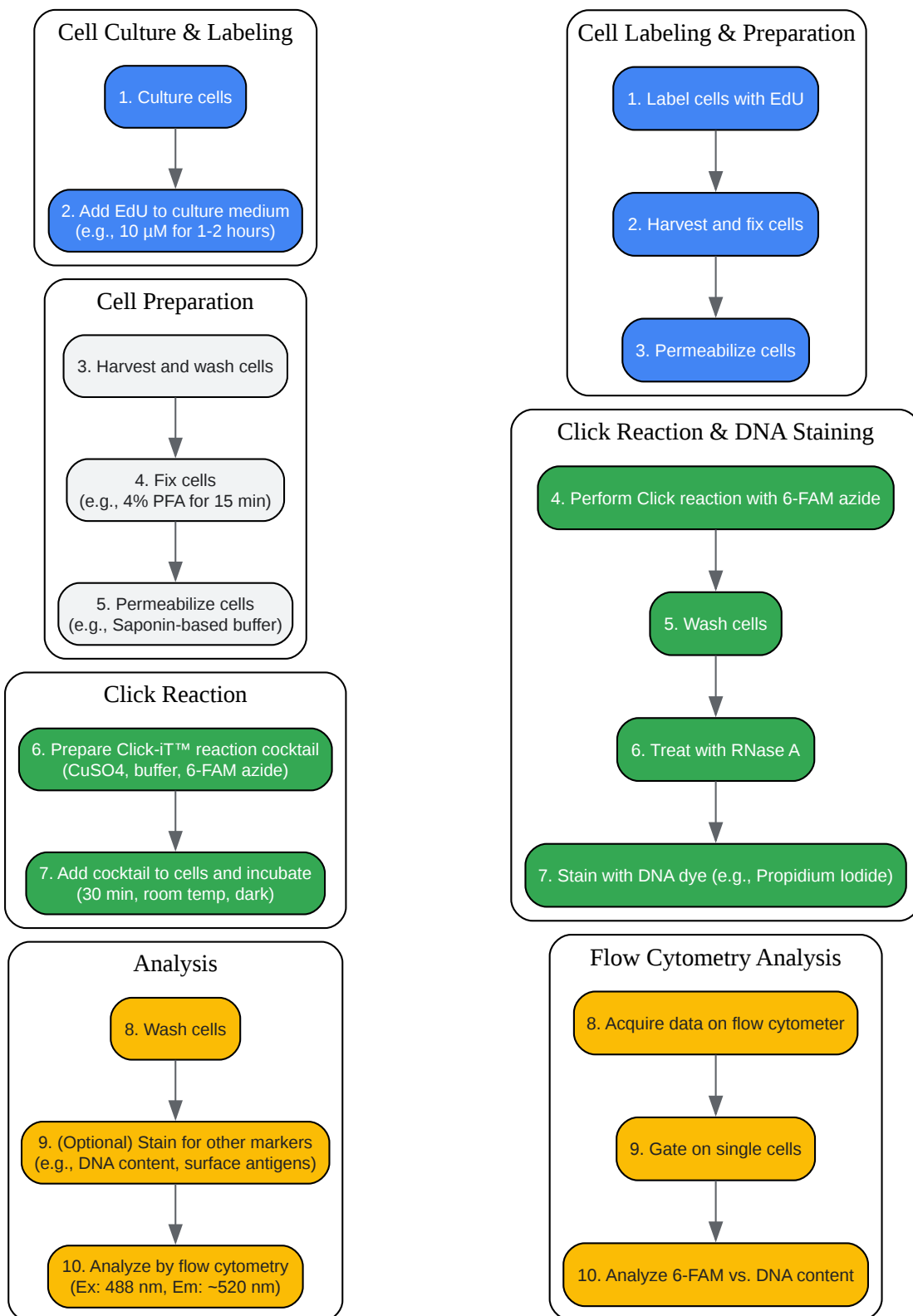
Application 1: Cell Proliferation Analysis using the Click-iT™ EdU Assay

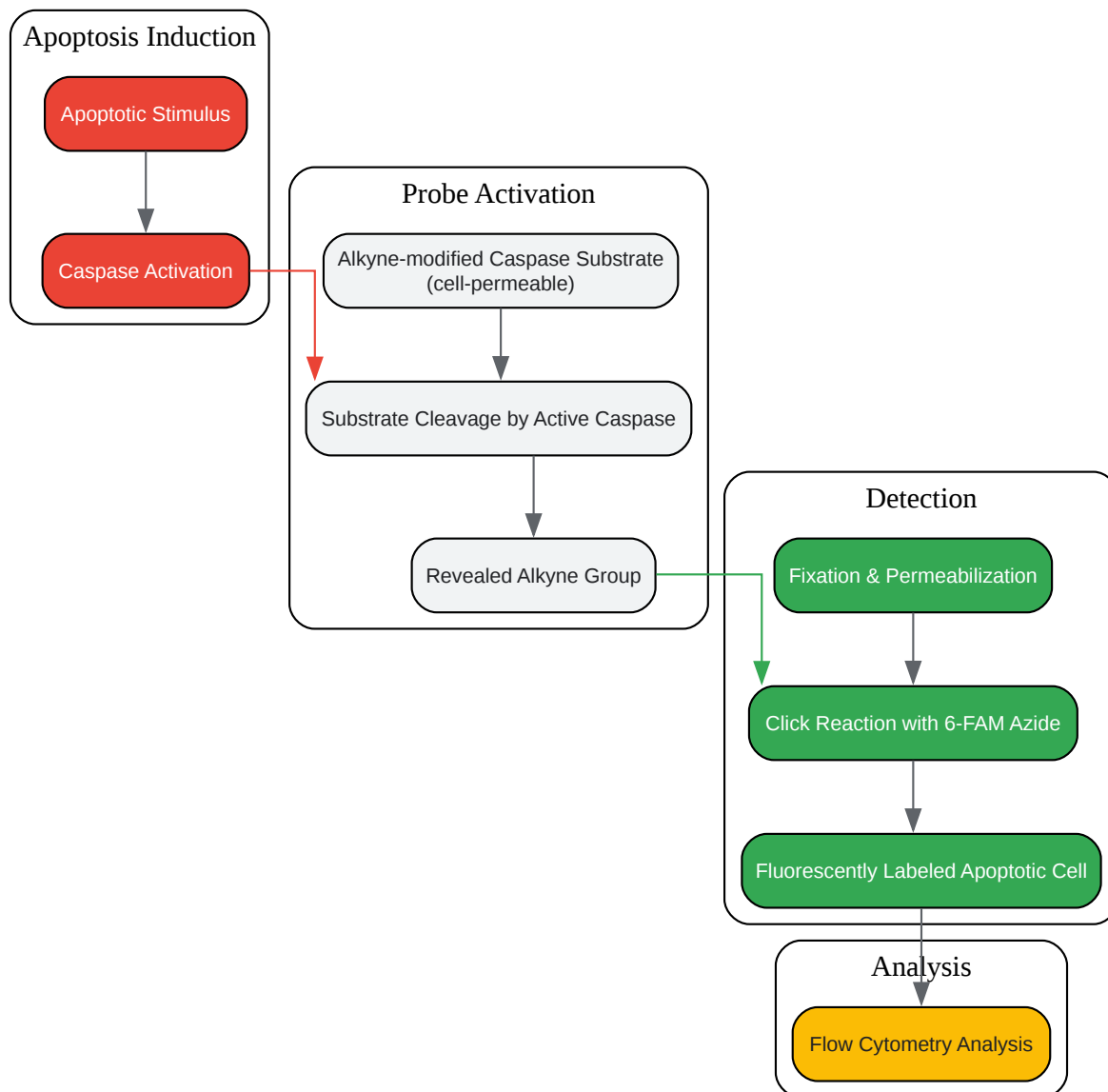
The most prominent application of 6-FAM azide in flow cytometry is the detection of cell proliferation through the Click-iT™ EdU (5-ethynyl-2'-deoxyuridine) assay.^{[2][3]} EdU, a nucleoside analog of thymidine, is incorporated into newly synthesized DNA during the S-phase of the cell cycle.^{[2][4]} The alkyne group on the EdU molecule then serves as a target for

the azide group on 6-FAM, allowing for fluorescent labeling of cells that have undergone DNA replication.

This method offers significant advantages over the traditional BrdU (bromodeoxyuridine) assay, as it does not require harsh DNA denaturation steps, thereby preserving cell morphology and antigenicity for multiparametric analysis.

Experimental Workflow: EdU Cell Proliferation Assay





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